

Functional Group Analysis of 2-Bromo-6-hydroxy-4-methoxybenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-4-methoxybenzaldehyde

CAS No.: 861668-41-9

Cat. No.: B2496980

[Get Quote](#)

Executive Summary & Molecular Architecture

Target Molecule: **2-Bromo-6-hydroxy-4-methoxybenzaldehyde** CAS Registry Number: 861668-41-9 Molecular Formula: C

H

BrO

Molecular Weight: 231.04 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

This guide provides a comprehensive technical analysis of **2-Bromo-6-hydroxy-4-methoxybenzaldehyde**, a specialized scaffold in medicinal chemistry. Unlike simple benzaldehydes, this molecule acts as a "privileged structure" due to its dense functionalization pattern. It integrates four distinct reactive sites—an electrophilic aldehyde, a nucleophilic phenol, a labile aryl bromide, and an electron-donating methoxy group—onto a single benzene core.

Structural Dynamics and Electronic "Push-Pull"

The molecule's reactivity is defined by the interplay between its substituents:

- The Salicylaldehyde Motif (C1-CHO / C6-OH): The defining feature is the ortho relationship between the aldehyde and the hydroxyl group. This creates a strong intramolecular hydrogen bond (resonance-assisted hydrogen bond, RAHB), which locks the conformation, increases the acidity of the phenol, and significantly alters spectroscopic signatures.
- The Para-Methoxy Effect (C4-OMe): Positioned para to the carbonyl, the methoxy group exerts a strong mesomeric donating effect (+M), increasing electron density at the carbonyl oxygen and reducing the electrophilicity of the aldehyde carbon compared to unsubstituted benzaldehyde.
- The Ortho-Bromo Handle (C2-Br): The bromine atom provides a handle for cross-coupling reactions (e.g., Suzuki-Miyaura), but its position ortho to the aldehyde introduces steric strain, influencing the choice of catalytic ligands.

Spectroscopic Profiling (The "Fingerprint")

Accurate identification relies on recognizing the specific shifts induced by the intramolecular hydrogen bond and the bromine isotope pattern.

Infrared (IR) Spectroscopy

The RAHB (Resonance-Assisted Hydrogen Bond) causes characteristic shifts.

Functional Group	Typical Frequency (cm)	Observed Shift in Target Molecule	Mechanistic Cause
O-H Stretch	3200–3500 (Broad)	3000–3150 (Weak/Broad)	Intramolecular H-bonding chelates the proton, broadening and red-shifting the peak, often merging it with C-H stretches.
C=O Stretch	1700 (Aldehyde)	1640–1660	The H-bond weakens the C=O bond order (single bond character increases), causing a significant red shift.
C-O (Methoxy)	1000–1300	1250–1270	Strong asymmetric stretch of the aryl-alkyl ether.
C-Br Stretch	500–600	550–650	Heavy atom vibration in the fingerprint region.

Nuclear Magnetic Resonance (NMR)

¹H NMR (DMSO-d

, 400 MHz):

- 11.0–11.5 ppm (1H, s, OH): The phenolic proton is extremely deshielded due to the H-bond with the carbonyl oxygen. Unlike free phenols, this peak is often sharp and distinct.
- 10.0–10.2 ppm (1H, s, CHO): The aldehyde proton.
- 6.8–7.2 ppm (2H, distinct signals): Aromatic protons at C3 and C5. Due to the asymmetric substitution (Br vs OH), these will appear as two singlets or meta-coupled doublets (Hz).

- 3.8–3.9 ppm (3H, s, OCH₃): Characteristic methoxy singlet.

Mass Spectrometry (MS)

- Isotopic Pattern: The presence of Bromine (Br and Br) in a ~1:1 natural abundance ratio creates a distinct "twin peak" molecular ion cluster.
- Observation: Look for at m/z 230 and at m/z 232 with nearly equal intensity.

Chemical Reactivity & Derivatization Map

The utility of this molecule in drug development lies in its orthogonal reactivity. Different conditions trigger different functional groups, allowing for divergent synthesis.

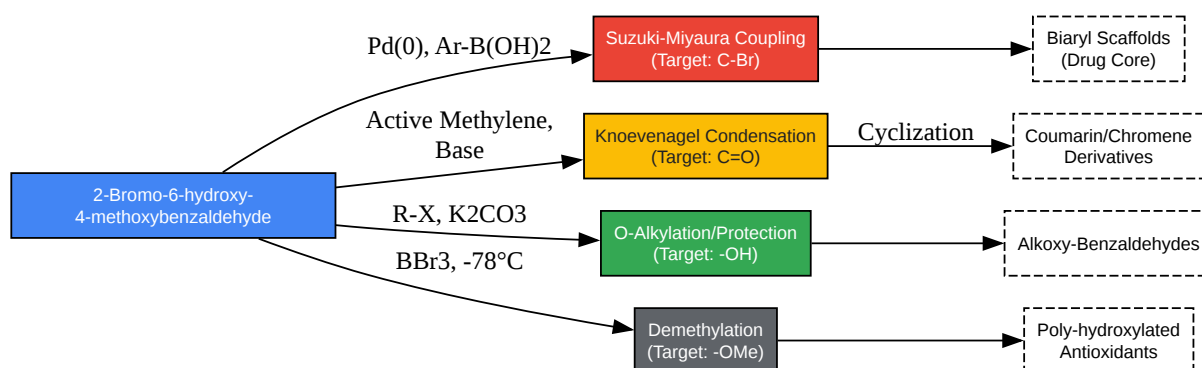


Fig 1. Orthogonal Reactivity Map of 2-Bromo-6-hydroxy-4-methoxybenzaldehyde

[Click to download full resolution via product page](#)

Mechanistic Insights for Drug Design

- **C-Br Activation (Suzuki/Heck):** The C2-Br is sterically hindered by the adjacent aldehyde. Protocol Tip: Use sterically demanding, electron-rich phosphine ligands (e.g., S-Phos or X-Phos) to facilitate oxidative addition and reductive elimination cycles.
- **Coumarin Synthesis:** The ortho-hydroxy aldehyde motif is a classic precursor for coumarins via condensation with active methylenes (e.g., diethyl malonate) followed by intramolecular transesterification.
- **Chelation Control:** The 6-OH group can chelate metal catalysts. If the reaction fails, consider protecting the phenol as a benzyl ether or acetate to disrupt the chelation and restore reactivity.

Analytical Protocols

This section details self-validating protocols to confirm identity and purity.

Protocol A: Differential Solubility & Functional Group Test

Objective: Rapidly verify the presence of the phenol and aldehyde groups using wet chemistry.

- **Phenol Verification (Ferric Chloride Test):**
 - Dissolve 5 mg of sample in 1 mL ethanol.
 - Add 2 drops of 1% neutral FeCl₃ solution.
 - Result: A transient violet/blue coloration confirms the phenolic -OH. The color may fade or shift due to the electron-withdrawing bromine, but the initial complexation is diagnostic.
- **Aldehyde Verification (2,4-DNP Test):**
 - Dissolve 5 mg of sample in 1 mL ethanol.

- Add 0.5 mL of 2,4-Dinitrophenylhydrazine reagent.
- Result: Immediate formation of a yellow/orange precipitate (hydrazone) confirms the carbonyl group.

Protocol B: HPLC Purity Assessment

Objective: Quantify purity and detect de-brominated impurities (a common byproduct of synthesis).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (phenol/aldehyde absorption).
- Validation Criterion: The main peak should show a clean UV spectrum. Impurities eluting earlier often correspond to de-brominated species (6-hydroxy-4-methoxybenzaldehyde).

Analytical Workflow Diagram

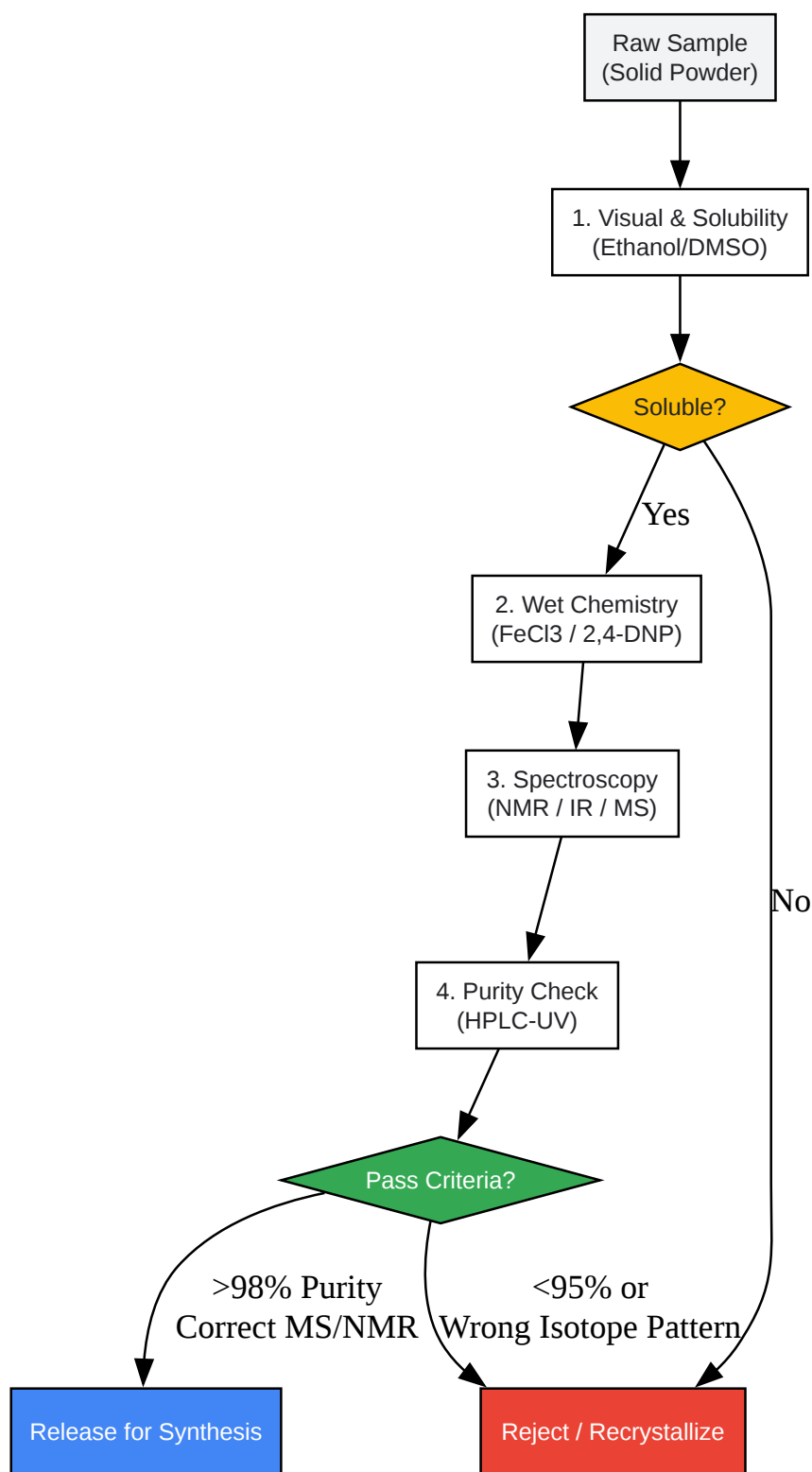


Fig 2. Quality Control Workflow for 2-Bromo-6-hydroxy-4-methoxybenzaldehyde

[Click to download full resolution via product page](#)

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 616068, 2-Bromo-5-hydroxy-4-methoxybenzaldehyde [Isomer Reference]. Retrieved from [[Link](#)]
- Wonder Chemical Co. Product Analysis: **2-Bromo-6-hydroxy-4-methoxybenzaldehyde** (CAS 861668-41-9). [[1](#)][[2](#)][[3](#)][[4](#)][[5](#)][[6](#)][[7](#)] Retrieved from [[Link](#)]
- MDPI (2024). 2-Bromo-5-Hydroxy-4-Methoxybenzaldehyde Exhibits Anti-Inflammatory Effects. [[8](#)] (Note: Reference provides comparative reactivity data for brominated vanillin scaffolds). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. achmem.com [achmem.com]
- 2. 2-Bromo-6-hydroxy-4-methoxybenzaldehyde 861668-41-9 C₈H₇BrO₃ 231.04-Products Wonder [wonder-chem.com]
- 3. 2-Bromo-6-hydroxy-4-methoxybenzaldehyde | CAS#:861668-41-9 | Chemsrcc [chemsrc.com]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 5. scribd.com [scribd.com]
- 6. 241127-72-0|2-Bromo-3,6-dihydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 7. 22532-61-2|2-Bromo-6-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 8. 2-Bromo-5-Hydroxy-4-Methoxybenzaldehyde Exhibits Anti-Inflammatory Effects Through the Inactivation of ERK, JNK, and NF-κB Pathways in RAW 264.7 Cells [mdpi.com]
- To cite this document: BenchChem. [Functional Group Analysis of 2-Bromo-6-hydroxy-4-methoxybenzaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b2496980/docs#functional-group-analysis-of-2-bromo-6-hydroxy-4-methoxybenzaldehyde-a-technical-guide\]](https://www.benchchem.com/product/b2496980/docs#functional-group-analysis-of-2-bromo-6-hydroxy-4-methoxybenzaldehyde-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)